

An In-depth Technical Guide to the Health and Safety of 4-Heptyloxyaniline

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Compound of Interest

Compound Name: **4-Heptyloxyaniline**

Cat. No.: **B1329862**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **4-heptyloxyaniline**, a chemical intermediate used in various research and development applications. The following sections detail its physical and chemical properties, potential hazards, handling procedures, and emergency measures, compiled from publicly available safety data sheets.

Section 1: Chemical and Physical Properties

The fundamental physical and chemical characteristics of **4-heptyloxyaniline** are summarized below. These properties are essential for safe handling, storage, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₁ NO	[1]
Molecular Weight	207.32 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	44 - 46 °C	[1]
Boiling Point	145 - 146 °C	[1]
Density	Not available	[1]
Flash Point	Not available	[1]
Solubility	Sparingly soluble in water. Soluble in ethanol, diethyl ether, acetone, and benzene.	[2]

Section 2: Hazard Identification and Toxicological Information

4-Heptyloxyaniline is classified as harmful and irritating. The toxicological properties have not been fully investigated, and researchers should handle it with caution.[\[1\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H332: Harmful if inhaled.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Potential Health Effects:

- Inhalation: May cause respiratory irritation.[[1](#)]
- Skin Contact: Harmful if absorbed through the skin; causes skin irritation.[[1](#)]
- Eye Contact: Causes serious eye irritation.[[1](#)]
- Ingestion: Harmful if swallowed.[[1](#)]

Carcinogenicity: There is no classification data available on the carcinogenic properties of this material from the EPA, IARC, NTP, OSHA, or ACGIH.[[1](#)]

Toxicity Data	Value	Species	Reference
LD50 Oral	Not available	-	-
LD50 Dermal	Not available	-	-
LC50 Inhalation	Not available	-	-

Section 3: Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-heptyloxyaniline** are not publicly available in the referenced safety data sheets. Toxicological data, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values, are typically determined through standardized protocols established by organizations like the Organisation for Economic Co-operation and Development (OECD). These protocols involve administering the substance to laboratory animals (e.g., rats, rabbits) via different routes of exposure (oral, dermal, inhalation) and observing the mortality rates over a specified period. The procedures are designed to be reproducible and to provide a basis for hazard classification.

Section 4: Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are critical to minimize exposure and ensure safety in the laboratory.

Handling:

- Wash hands thoroughly after handling.[[1](#)]
- Avoid contact with eyes, skin, and clothing.[[1](#)]
- Avoid ingestion and inhalation.[[1](#)]
- Prevent the formation of dust.[[1](#)]
- Use only in a well-ventilated area or under a chemical fume hood.[[3](#)][[4](#)]

Storage:

- Store in a cool, dry, and well-ventilated place.[[1](#)][[4](#)]
- Keep the container tightly closed when not in use.[[1](#)][[4](#)]
- Store locked up.[[4](#)]
- Incompatible with strong oxidants, strong acids, strong bases, and strong reducing agents.[[1](#)]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety glasses or goggles.[[1](#)][[3](#)]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[[1](#)][[3](#)]
- Respiratory Protection: Use a government-approved respirator if airborne concentrations are high or if ventilation is inadequate.[[3](#)]
- General Hygiene: Safety showers and eye wash stations should be readily available.[[1](#)][[3](#)]
Wash contaminated clothing before reuse.[[3](#)]

Section 5: Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures:

Exposure Route	First Aid Procedure	Reference
Eyes	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.	[1] [4]
Skin	Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention.	[1] [4]
Ingestion	Wash out mouth with water. Do not induce vomiting. Call a poison center or doctor/physician if you feel unwell.	[1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[1] [4]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Unsuitable Extinguishing Media: Water jet.[\[5\]](#)
- Specific Hazards: During a fire, irritating and toxic gases such as carbon oxides and nitrogen oxides may be generated.[\[1\]](#)

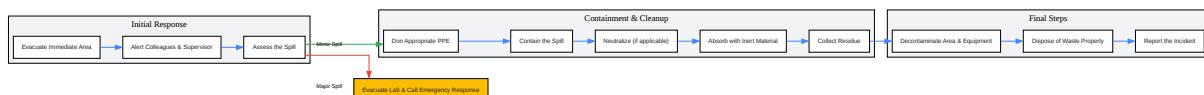
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective clothing.[1]

Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment as indicated in Section 4. Ensure adequate ventilation. Avoid dust formation and breathing dust/vapors.[1]
- Environmental Precautions: Do not let the product enter drains or the environment.[1]
- Containment and Cleanup: Sweep up the material, place it in a suitable container for disposal, and wash the spill site after material pickup is complete.[3]

Section 6: Visualized Workflow

To aid researchers in responding to accidental spills, the following diagram outlines a general workflow for chemical spill management.



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Caption: General workflow for responding to a chemical spill in a laboratory setting.

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